

Physical and chemical properties of 1-Nitropyrene-D9

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An In-depth Technical Guide to 1-Nitropyrene-D9

Introduction

1-Nitropyrene-D9 is the deuterated form of 1-nitropyrene, a nitro-polycyclic aromatic hydrocarbon (PAH). As a byproduct of incomplete combustion, 1-nitropyrene is notably present in diesel engine exhaust.[1][2] The deuterated analog, **1-Nitropyrene-D9**, serves as a crucial internal standard for the accurate quantification of 1-nitropyrene in various environmental and biological samples.[3][4] Its use in analytical chemistry, particularly in mass spectrometry-based methods, allows for precise measurement by correcting for sample loss during preparation and analysis. This guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and safety information for **1-Nitropyrene-D9**, tailored for researchers and professionals in drug development and environmental science.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **1-Nitropyrene-D9** are summarized below. These properties are essential for its handling, storage, and application in experimental settings.



| Property | Value |
|----------------------|---|
| CAS Number | 93487-20-8 |
| Unlabeled CAS Number | 5522-43-0 |
| Molecular Formula | C16D9NO2 |
| Molecular Weight | 256.30 g/mol |
| Exact Mass | 256.12000 |
| Appearance | Light Yellow to Dark Yellow Solid |
| Melting Point | 151 - 153°C |
| Solubility | Chloroform (Slightly), Ethyl Acetate (Slightly, Sonicated) |
| Storage Temperature | -20°C Freezer, Under inert atmosphere |
| Purity | ≥98 atom % D, min 98% Chemical Purity |

Experimental Protocols

Detailed methodologies are critical for the successful application and analysis of **1-Nitropyrene-D9**. The following sections describe key experimental protocols.

Synthesis of 1-Nitropyrene-D9

A facile, one-step synthesis method has been developed for producing high-purity **1- Nitropyrene-D9**. This method is particularly useful for creating internal standards for analytical measurements.

Methodology:

 Starting Materials: The synthesis utilizes commercially available pyrene-d10 and nitric acidd1.

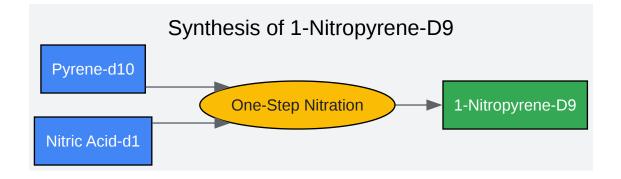




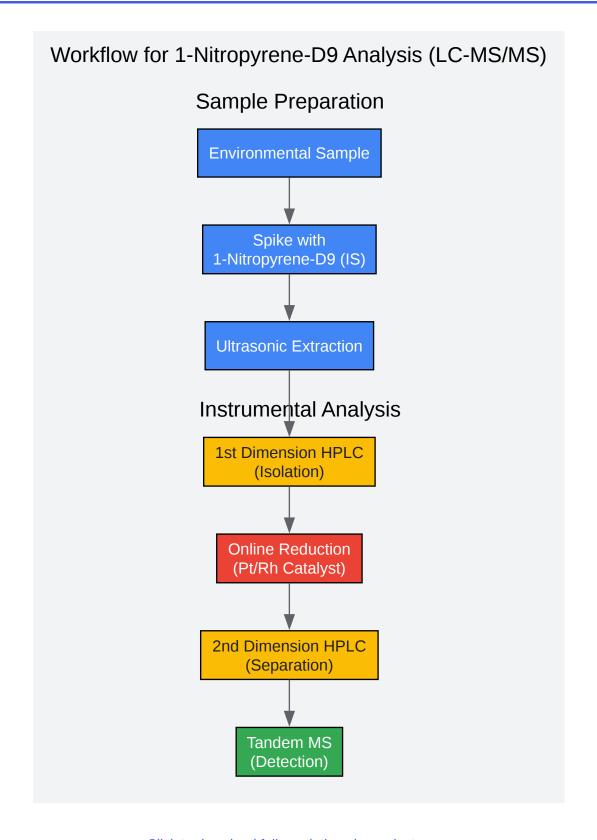


- Reaction: The nitration of pyrene-d10 is carried out in a single step. While the specific
 reaction conditions such as solvent and temperature were not detailed in the abstract, a
 general method for nitrating pyrene involves reacting it with a nitrating agent (like nitric acid)
 in a suitable solvent such as acetic acid.
- Purification: Following the reaction, the product mixture is purified to isolate 1-Nitropyrene D9.
- Characterization: The final product's identity, isotopic purity, and chemical purity are confirmed using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).









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